

solanidine poisoning symptoms and toxicity mechanism

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Compound Focus: Solanidine

CAS No.: 80-78-4

Cat. No.: S576420

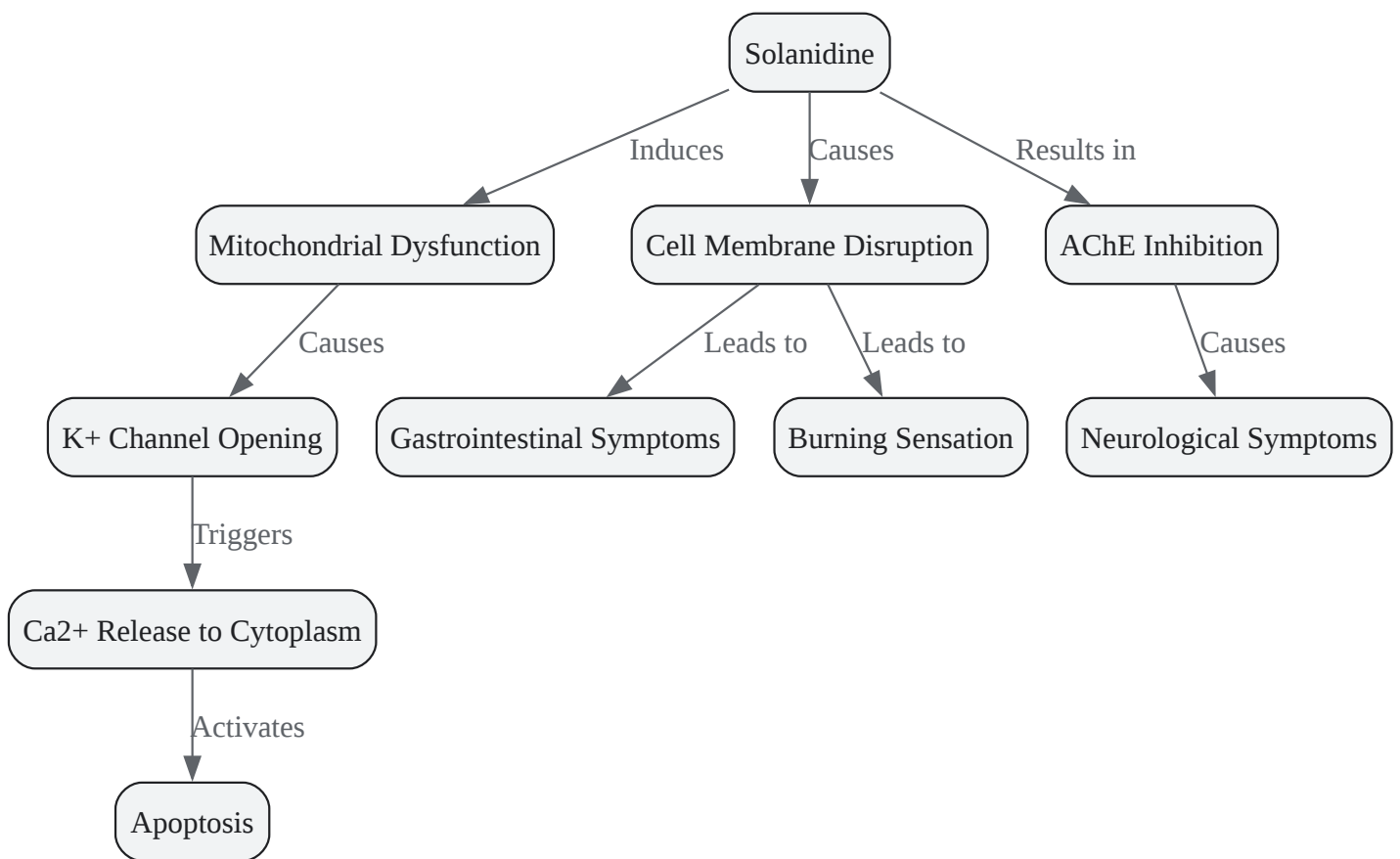
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Quantitative Data on Toxicity & Exposure

Aspect	Key Quantitative Data	Source
Toxic Dose (Glycoalkaloids)	2-5 mg/kg body weight can cause toxic symptoms. 3-6 mg/kg body weight can be fatal. [1]	Wikipedia
Clinical Poisoning Dose	In adults, 200-400 mg of total glycoalkaloids can cause symptoms. For children, 20-40 mg is sufficient. A dose of 600 mg is considered lethal. [2]	JEBMS
Safe Levels in Potatoes	Commercial potatoes typically contain <0.2 mg/g of glycoalkaloids. Potatoes that have greened can contain ≥1 mg/g. [2]	JEBMS
Average Daily Intake	The average potato has 0.075 mg solanine/g. Based on average U.S. consumption (167 g/person/day), this equals ~0.18 mg/kg of body weight. [1]	Wikipedia
CYP2D6 Metabolite Ratios	In patients on tamoxifen, 4-OH-solanidine/solanidine ratio < 2.1 and SSSA/solanidine ratio < 0.8 predicted low active metabolite levels. [3]	Clin Pharmacol Ther. 2024

Mechanisms of Toxicity

The toxicity of **solanidine** (as part of potato glycoalkaloids) is complex and not fully understood, but several key mechanisms have been identified through research. The overall toxicity mechanism can be visualized in the following pathway diagram.



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Overview of **solanidine** toxicity mechanisms involving mitochondrial, cell membrane, and neurological pathways.

Detailed Explanation of Mechanisms

- **Cell Membrane Disruption:** **Solanidine**'s parent glycoalkaloids, α -solanine and α -chaconine, are potent cytotoxins that rapidly induce cell lysis [2]. They have a strong detergent-like effect on cell membranes, disrupting their integrity. This action is particularly irritating to the mucosal lining of the gastrointestinal tract, leading to symptoms like nausea, vomiting, abdominal cramps, and diarrhea [1] [2].
- **Mitochondrial Toxicity and Apoptosis:** One proposed mechanism suggests that solanine (which releases **solanidine**) interacts with mitochondrial membranes. Exposure facilitates the opening of mitochondrial potassium channels, increasing their membrane potential [1] [2]. This leads to the transport of Ca^{2+} from the mitochondria into the cytoplasm. The rapid and sustained increase in cytoplasmic Ca^{2+} concentration is an early trigger for programmed cell death, or apoptosis [2].
- **Cholinesterase Inhibition:** Solanum glycoalkaloids have been shown to inhibit the activity of acetylcholinesterase (AChE) and butyrylcholinesterase in the central nervous system [2] [4]. This inhibition leads to an accumulation of the neurotransmitter acetylcholine, which can result in the neurological symptoms observed in poisoning, such as delirium, hallucinations, and paralysis [1] [4].
- **Sodium Transport Interference:** Potato glycoalkaloids can also affect the active transport of sodium across cell membranes [1]. This disruption of ion balance can contribute to overall cellular dysfunction and the spectrum of toxic symptoms.

Experimental & Research Methodologies

For researchers, understanding the methods used to study **solanidine** is crucial. The following table outlines key experimental approaches cited in the literature.

Experimental Goal	Detailed Methodology	Source
Identify Biosynthetic Enzymes	1. Gene Identification: Co-expression analysis of potato transcriptome data to find genes correlated with known SGA biosynthetic genes. 2. Functional Validation: Knockout of candidate genes (<i>RPG1</i> & <i>RPG2</i>) in potato hairy roots via CRISPR/Cas9 and analysis of metabolite accumulation (e.g., loss of α -solanine, buildup of zwitter-solanine). 3. In Vitro Assay: Heterologous expression of	<i>Natl. Lib. of Med.</i>

Experimental Goal	Detailed Methodology	Source
	enzymes in <i>E. coli</i> , purification, and incubation with substrates (e.g., zwitter-solanine). 4. Structural Determination: Reaction products are isolated and their structures elucidated using Nuclear Magnetic Resonance (NMR) spectroscopy. [5]	
Study Metabolic Pathways in Humans	1. Cohort Study: Use a retrospective cohort of patients (e.g., 1,032 breast cancer patients on tamoxifen). 2. Sample Analysis: Collect plasma samples and analyze them using Liquid Chromatography-Mass Spectrometry (LC-MS) to detect and quantify solanidine and its metabolites (e.g., 4-OH-solanidine, SSDA). 3. Correlation with Pharmacogenomics: Correlate metabolite ratios with patient CYP2D6 genotype and activity, as well as with the metabolism of other drugs like tamoxifen. [3]	<i>Clin Pharmacol Ther.</i> 2024
Assess Cytotoxicity & Membrane Lysis	In vitro experiments expose cell lines to α -solanine and α -chaconine, both individually and in combination, to observe the rate of cell lysis. The synergistic effect of the two compounds is a key focus. [2]	JEBMS

Clinical and Research Implications

Solanidine's role extends beyond classic food poisoning, with emerging implications in pharmacology and drug development.

- **Pharmacogenomics and Drug-Diet Interactions:** Recent research has identified **solanidine** as a diet-derived biomarker for the activity of the metabolic enzyme **CYP2D6** [3]. The ratios of **solanidine** metabolites (4-OH-**solanidine** and SSDA) to the parent compound are highly correlated with CYP2D6 activity. This is clinically significant for drugs activated by CYP2D6, such as **tamoxifen**, used in breast cancer treatment. These ratios can help predict patient-specific drug efficacy and manage drug-diet interactions [3].
- **Biosynthesis and Crop Engineering:** A complete understanding of the **solanidine** biosynthetic pathway opens avenues for genetic engineering. By targeting key genes, such as the recently discovered reductases **RPG1** and **RPG2**, it is possible to develop potato varieties with **reduced**

glycoalkaloid content for enhanced food safety, or conversely, with **elevated levels** in leaves for improved pest and disease resistance [5].

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References

1. Solanine [en.wikipedia.org]
2. Solanine Poisoning: Effects, Risks, and Management ... [jebms.org]
3. Solanidine Metabolites as Diet-Derived Biomarkers of ... [pubmed.ncbi.nlm.nih.gov]
4. A challenging case of suspected solanine toxicity in an ... [pmc.ncbi.nlm.nih.gov]
5. Two reductases complete steroidal glycoalkaloids ... [pmc.ncbi.nlm.nih.gov]

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